

# An In-depth Technical Guide to **tert-Butyl 3-(bromomethyl)phenylcarbamate**

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## Compound of Interest

Compound Name:	<i>tert-Butyl 3-(bromomethyl)phenylcarbamate</i>
Cat. No.:	B179555

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This technical guide provides a comprehensive overview of the chemical and physical properties of **tert-Butyl 3-(bromomethyl)phenylcarbamate**, tailored for researchers, scientists, and professionals in the field of drug development.

## Chemical Identity and Properties

**tert-Butyl 3-(bromomethyl)phenylcarbamate** is a carbamate ester that serves as a useful intermediate in organic synthesis. Its structure features a Boc-protected aminophenyl group with a reactive bromomethyl substituent.

Table 1: Chemical and Physical Properties of **tert-Butyl 3-(bromomethyl)phenylcarbamate**

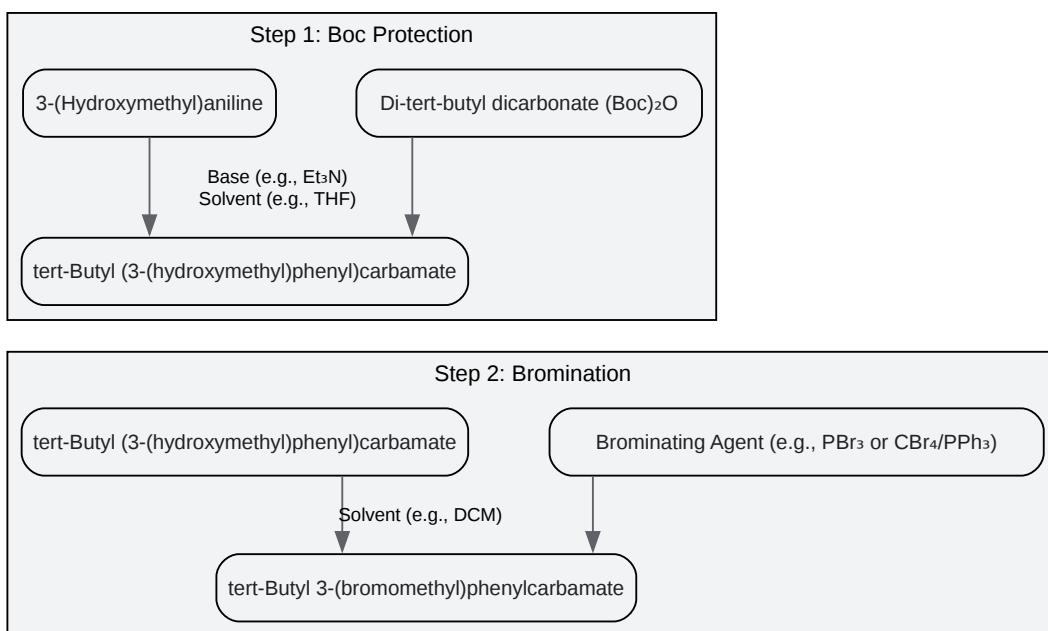
Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>16</sub> BrNO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	286.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	118684-32-5	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Solid	<a href="#">[1]</a>
Melting Point	105 - 109 °C	<a href="#">[4]</a>
Boiling Point	Not available (Predicted: 309.0±25.0 °C)	N/A
Density	Not available	N/A
Solubility	Insoluble in water	<a href="#">[4]</a>
XLogP3	3.4	<a href="#">[2]</a>
Monoisotopic Mass	285.03644 Da	<a href="#">[2]</a>

## Synthesis and Experimental Protocols

A definitive, published experimental protocol for the synthesis of **tert-butyl 3-(bromomethyl)phenylcarbamate** is not readily available in the public domain. However, a plausible two-step synthetic route can be inferred from standard organic chemistry principles and procedures for analogous compounds. The proposed pathway involves the protection of 3-(hydroxymethyl)aniline followed by the bromination of the resulting benzylic alcohol.

Proposed Synthetic Workflow:

## Proposed Synthesis of tert-Butyl 3-(bromomethyl)phenylcarbamate

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Caption: Proposed two-step synthesis of the target compound.

## Experimental Protocol: Step 1 - Synthesis of tert-Butyl (3-(hydroxymethyl)phenyl)carbamate (Hypothetical)

- Reaction Setup: To a solution of 3-(hydroxymethyl)aniline (1.0 eq) in an appropriate solvent such as tetrahydrofuran (THF) in a round-bottom flask, add a suitable base, for example, triethylamine (1.1 eq).

- **Addition of Protecting Group:** To the stirred solution, add di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O) (1.1 eq) portion-wise at room temperature.
- **Reaction Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, quench the reaction with water and extract the product with an organic solvent like ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

## Experimental Protocol: Step 2 - Synthesis of **tert-Butyl 3-(bromomethyl)phenylcarbamate (Hypothetical)**

- **Reaction Setup:** Dissolve the purified tert-butyl (3-(hydroxymethyl)phenyl)carbamate (1.0 eq) in a dry, aprotic solvent such as dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon) and cool the mixture in an ice bath.
- **Bromination:** Slowly add a brominating agent, for instance, phosphorus tribromide (PBr<sub>3</sub>) (0.4 eq) or a combination of carbon tetrabromide (1.2 eq) and triphenylphosphine (1.2 eq), to the cooled solution.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir until TLC analysis indicates the complete conversion of the starting material.
- **Work-up:** Carefully quench the reaction with a saturated aqueous solution of sodium bicarbonate. Separate the organic layer, and extract the aqueous layer with DCM.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and remove the solvent in vacuo. The final product may be purified by recrystallization or flash column chromatography.

## Reactivity and Stability

Information regarding the specific reactivity and stability of **tert-butyl 3-(bromomethyl)phenylcarbamate** is limited. However, based on its chemical structure, the following can be inferred:

- **Reactivity:** The benzylic bromide functionality makes the compound susceptible to nucleophilic substitution reactions. It is expected to react with a wide range of nucleophiles, such as amines, thiols, and alkoxides, to displace the bromide ion. This reactivity is central to its utility as a synthetic intermediate for introducing the tert-butoxycarbonylamino-3-methylphenyl group into other molecules.
- **Stability:** Safety data sheets indicate that the compound is stable under recommended storage conditions.<sup>[4]</sup> It is advisable to store it in a cool, dry, and well-ventilated place, away from incompatible materials.<sup>[4]</sup>
- **Incompatible Materials:** The compound should be kept away from strong oxidizing agents.<sup>[4]</sup>
- **Hazardous Decomposition Products:** Thermal decomposition may lead to the release of irritating gases and vapors, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).<sup>[4]</sup>

## Safety and Handling

**tert-Butyl 3-(bromomethyl)phenylcarbamate** is classified as acutely toxic if swallowed and may cause skin irritation.<sup>[1][2]</sup>

Table 2: GHS Hazard Information

Hazard Class	Category	GHS Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Data compiled from multiple sources which may have slight variations.[\[2\]](#)

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[4\]](#)
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[\[4\]](#)
- Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment.[\[3\]](#)

#### Handling and Storage:

- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid formation of dust and aerosols.[\[3\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[4\]](#)
- Store in a refrigerator at 2-8°C for long-term stability.

#### First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[\[1\]](#)
- If on Skin: Wash off with soap and plenty of water. Consult a physician.[\[3\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[3\]](#)
- If Inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[3\]](#)

## Spectroscopic Data

Detailed experimental spectroscopic data for **tert-butyl 3-(bromomethyl)phenylcarbamate** is not widely available in the literature. Researchers should perform their own analytical

characterization (e.g.,  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry) to confirm the identity and purity of the synthesized compound.

## Conclusion

**tert-Butyl 3-(bromomethyl)phenylcarbamate** is a valuable synthetic intermediate. While comprehensive experimental data on its properties is not extensively published, this guide provides a summary of the available information and outlines a logical synthetic approach. As with any chemical reagent, it is imperative to handle this compound with appropriate safety precautions in a laboratory setting. Researchers are encouraged to perform their own analyses to verify its properties for their specific applications.

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## References

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